

FXIa-IN-6 Ki value 0.3 nM validation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: FXIa-IN-6

Cat. No.: S12904227

Get Quote

Validation of FXIa-IN-6's Potency

The primary evidence supporting **FXIa-IN-6's** Ki value of **0.3 nM** comes from a peer-reviewed study published in the *Journal of Medicinal Chemistry*, which is further supported by commercial research compound databases [1] [2].

- **Source of Validation:** The Ki value is confirmed by the X-ray crystal structure of the inhibitor bound to the FXIa enzyme (PDB ID: **4TY6**), which provides high-resolution structural validation of its potent binding [2].
- **Supporting Data:** Beyond its high potency, **FXIa-IN-6** is described as a **selective** inhibitor, meaning it effectively inhibits FXIa without significantly affecting other relevant serine proteases [1]. It also demonstrates an excellent pharmacokinetic (PK) profile in preclinical species, showing high oral bioavailability and low clearance, which are desirable properties for a drug candidate [1].

Comparison of FXI(a) Inhibitor Modalities

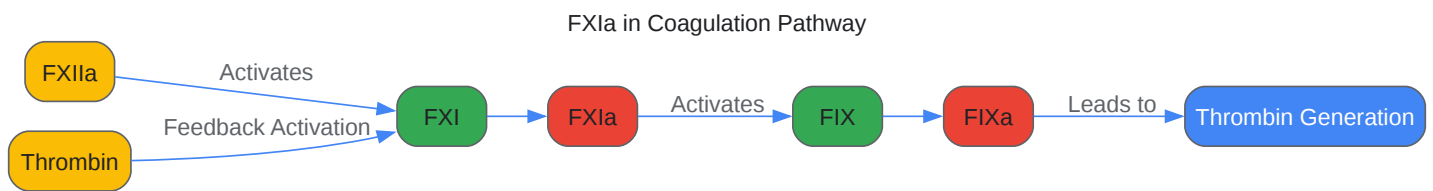
FXIa-IN-6 belongs to a class of small-molecule, active-site inhibitors. The field of FXI/FXIa inhibition includes several other modalities, each with distinct characteristics [3]. The table below summarizes these different approaches for a high-level comparison.

Inhibitor / Agent	Modality	Mechanism of Action	Route of Administration	Key Characteristics
FXIa-IN-6	Small Molecule	Direct, reversible active-site inhibitor of FXIa	Oral [1]	High potency (Ki=0.3 nM), high oral bioavailability [1]
Milvexian, Asundexian	Small Molecule	Direct, reversible active-site inhibitor of FXIa	Oral	Short half-life (12-18 hours) [3]
Osocimab, Abelacimab	Monoclonal Antibody	Binds to FXI/FXIa, preventing activation or activity	Intravenous or Subcutaneous	Long half-life (weeks) [3]
IONIS-FXIRX	Antisense Oligonucleotide	Reduces liver biosynthesis of FXI	Subcutaneous	Slow onset of action (weeks), long-lasting effect [3]

Experimental Context for FXIa Inhibition

While a specific experimental protocol for **FXIa-IN-6** was not detailed in the search results, the following information provides context on how FXIa inhibition is typically measured and its role in coagulation.

- Role of FXIa in Coagulation:** FXIa is a serine protease in the intrinsic pathway of coagulation. It primarily sustains thrombin generation by activating Factor IX (FIX). A positive feedback loop exists where thrombin itself can activate FXI [4] [5]. The following diagram illustrates this key signaling pathway.



Click to download full resolution via product page

- **Common Assay Methodologies:** Researchers use various assays to measure FXIa inhibition [6]. The K_i value for **FXIa-IN-6** was likely determined using a **chromogenic substrate assay**. In this method, FXIa activates FIX, which then activates FX; the activity of the final product (FXa) is measured by its cleavage of a color-changing chromogenic substrate, and the rate of color change is proportional to FXIa activity [6]. Other methods mentioned in the literature include thrombin generation (TG) assays and non-activated partial thromboplastin time (NaPTT) [6].

Interpretation and Next Steps for Researchers

The data confirms **FXIa-IN-6** is a highly potent and selective FXIa inhibitor. Its **oral bioavailability** distinguishes it from biologic approaches like monoclonal antibodies. When comparing inhibitors, consider both binding affinity (K_i) and the **pharmacokinetic profile** (half-life, clearance), as these determine dosing frequency and clinical applicability [1] [3].

For a complete experimental protocol, I recommend consulting the primary research article directly [2]. The Protein Data Bank entry (4TY6) is also an invaluable resource for structural insights that can guide further compound design [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. FXIa-IN-6 | TargetMol [targetmol.com]
2. RCSB PDB - 4TY6: Factor XIa in complex with the inhibitor 4-{2-[(1S)-1-({[trans-4-(aminomethyl)cyclohexyl]carbonyl}amino)-2-phenylethyl]-1H-imidazol-4-yl}benzamide [rcsb.org]
3. Factor XI and XIa inhibition: a new approach to ... [pmc.ncbi.nlm.nih.gov]
4. Recent Advances in the Discovery and Development of Factor ... [pmc.ncbi.nlm.nih.gov]
5. An Update on Factor XI Structure and Function - PMC [pmc.ncbi.nlm.nih.gov]

6. Detecting factor XIa in immune globulin products [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [FXIa-IN-6 Ki value 0.3 nM validation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12904227#fxia-in-6-ki-value-0-3-nm-validation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com